

An In-depth Technical Guide to the Synthesis and Structure of Bromodichloronitromethane

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Compound of Interest

Compound Name: Bromodichloronitromethane

Cat. No.: B120469

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Abstract

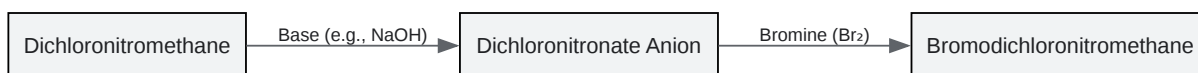
Bromodichloronitromethane ($\text{CBrCl}_2\text{NO}_2$) is a halogenated nitromethane that has garnered attention primarily as a disinfection byproduct (DBP) in drinking water. Its potential toxicological impact necessitates a clear understanding of its chemical properties, synthesis, and structure for comprehensive risk assessment and for the preparation of analytical standards. This technical guide provides a detailed overview of the synthesis of **bromodichloronitromethane**, its molecular structure, and its spectroscopic characterization. All quantitative data are summarized for clarity, and detailed experimental protocols are provided.

Synthesis of Bromodichloronitromethane

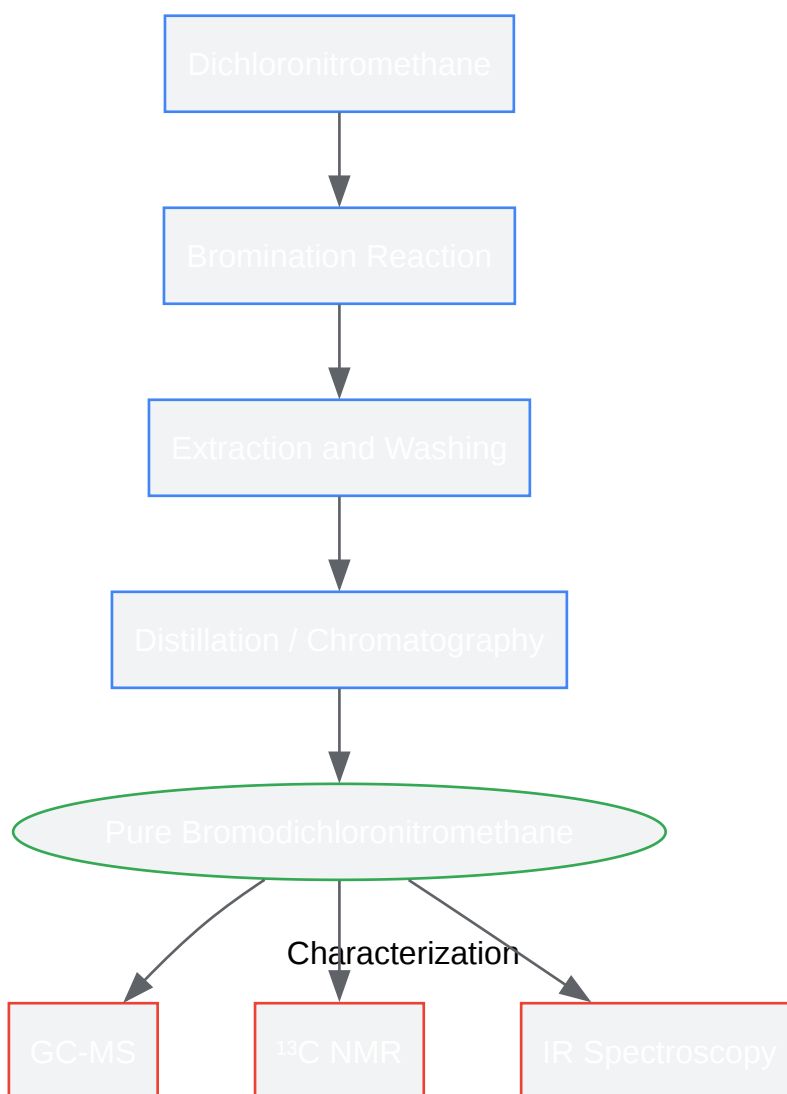
The primary laboratory synthesis of **bromodichloronitromethane** involves the bromination of its precursor, dichloronitromethane. This reaction is typically carried out under basic conditions to facilitate the deprotonation of dichloronitromethane, forming a nitronate anion that then reacts with a bromine source.

Synthetic Pathway

The overall synthetic scheme can be represented as follows:



Synthesis

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